

# 4-Piperidin-1-ylbenzonitrile melting point and boiling point

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## Compound of Interest

Compound Name: **4-Piperidin-1-ylbenzonitrile**

Cat. No.: **B072181**

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## An In-depth Technical Guide to the Physicochemical Properties of **4-Piperidin-1-ylbenzonitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **4-Piperidin-1-ylbenzonitrile** (CAS No. 1204-85-9), complete with experimental protocols for their determination.

## Physicochemical Data of **4-Piperidin-1-ylbenzonitrile**

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and handling of chemical substances. Below is a summary of the available data for **4-Piperidin-1-ylbenzonitrile**.

Property	Value	Source
Melting Point	51 - 53 °C	<a href="#">[1]</a>
Boiling Point	349.9 ± 25.0 °C (Predicted)	<a href="#">[2]</a>
Boiling Point	No information available	<a href="#">[1]</a>

Note: The provided boiling point is a predicted value and should be confirmed by experimental analysis. One source explicitly states that no information is available for the boiling point.

# Experimental Protocols

Accurate and reproducible data rely on standardized experimental procedures. The following sections detail the methodologies for determining the melting and boiling points of a solid organic compound like **4-Piperidin-1-ylbenzonitrile**.

## Melting Point Determination

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **4-Piperidin-1-ylbenzonitrile** is completely dry and finely powdered. A small amount of the sample is ground to a fine powder using a mortar and pestle.[3]
- Loading the Capillary Tube: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end.[4] The sample should be packed to a height of 2-3 mm.[4]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[4][5]
- Initial Rapid Determination (Optional but Recommended): A preliminary rapid heating can be performed to get an approximate melting range.

- Accurate Determination: For an accurate measurement, the apparatus is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: The sample is observed through the magnifying eyepiece. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination

For determining the boiling point of a small quantity of liquid (or a melted solid), the Thiele tube method is often employed.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid

Procedure:

- Sample Preparation: A small amount (a few milliliters) of the liquid sample (**4-Piperidin-1-ylbenzonitrile**) is placed into a small test tube.[\[6\]](#)
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.[\[6\]](#)[\[7\]](#)
- Apparatus Assembly: The test tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[6\]](#)[\[7\]](#) This assembly is then

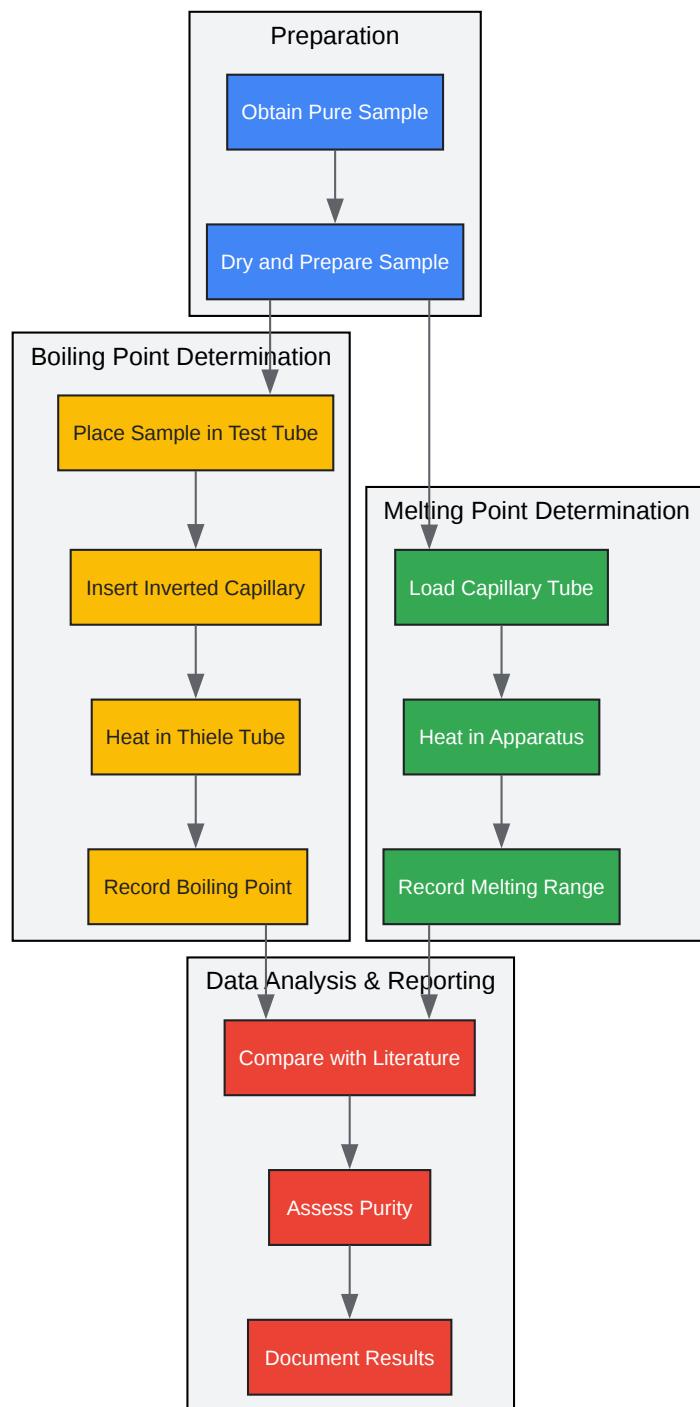
clamped and immersed in the Thiele tube containing mineral oil, making sure the heating oil level is above the sample level.[6][7]

- Heating: The side arm of the Thiele tube is gently heated.[6] The shape of the tube allows for convection currents to maintain a uniform temperature in the oil bath.
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.[6][7]
- Recording the Boiling Point: The heat source is then removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance.[6] This is the point where the vapor pressure of the substance equals the atmospheric pressure.

## Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the melting and boiling points of a chemical compound.

## Workflow for Physicochemical Property Determination

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Caption: Workflow for determining melting and boiling points.

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